

GSK2793660 (hydrochloride) proper disposal procedures

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Compound of Interest

Compound Name: GSK2793660 (hydrochloride)

CAS No.: 1613458-79-9

Cat. No.: B607801

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Topic: **GSK2793660 (hydrochloride)** Proper Disposal Procedures Audience: Researchers, Scientists, and Drug Development Professionals Safety Band: High Potency / Irreversible Inhibitor (Handle as OEB 4/5 equivalent)

Critical Hazard Profile & Safety Rationale

Before initiating disposal, you must understand the specific biological mechanism that dictates the safety protocol. GSK2793660 is not merely a generic chemical; it is a potent, irreversible inhibitor of Cathepsin C (CTSC/DPP-1).

- **The Hazard:** Clinical Phase I trials revealed that GSK2793660 can cause severe palmar-plantar epidermal desquamation (skin peeling) at therapeutic doses. This indicates the compound interferes with critical epidermal integrity pathways.
- **The Mechanism:** As an irreversible covalent inhibitor, it binds permanently to the active site of cysteine proteases. This chemical reactivity means it can potentially modify proteins in human skin upon contact, leading to sensitization or direct toxicity.

- The Implication: Standard "lab coat and gloves" are insufficient for spill cleanup or waste handling. Double-gloving (Nitrile) and strict isolation of waste streams are mandatory to prevent accidental dermal exposure.

Waste Segregation & Classification Protocol

GSK2793660 (hydrochloride) is a research-grade compound. While it is not explicitly listed on the EPA RCRA "P" or "U" lists, it must be classified as Non-RCRA Regulated Hazardous Waste (unless mixed with regulated solvents) but managed with High Potency/Cytotoxic precautions due to its biological activity.

Summary of Waste Streams

Waste Type	Composition	Disposal Container	Final Disposition
Solid Waste	Pure powder, contaminated weighing boats, gloves, paper towels.	Yellow/Trace Chemo Bag or Rigid HMW HDPE Container.	High-Temperature Incineration
Liquid Waste (Aqueous)	Cell culture media, buffers containing GSK2793660.	Glass/Polypropylene Carboy labelled "Aqueous Waste with Potent Drug".	Incineration (Do NOT drain dispose)
Liquid Waste (Solvent)	DMSO stocks, HPLC eluents.	Solvent Waste Carboy (compatible with DMSO/Acetonitrile).	Fuel Blending / Incineration
Sharps	Needles, broken glass, glass vials with residual drug.	Red Biohazard/Sharps Bin (Rigid, puncture-proof).	Incineration

Step-by-Step Disposal Workflows

A. Solid Waste (Stock & Contaminated Materials)

- Primary Containment: Place all solid waste (weigh boats, pipette tips) immediately into a clear sealable bag (e.g., Ziploc) inside the biosafety cabinet (BSC) or fume hood.

- Secondary Containment: Seal the primary bag and place it into the laboratory's designated Solid Hazardous Waste Drum or Yellow Cytotoxic Waste Bag.
- Labeling: The container must be labeled: "Hazardous Waste - Toxic Solid - GSK2793660 (Cathepsin C Inhibitor)."

B. Liquid Waste (Stock Solutions & Media)

- Never pour GSK2793660 solutions down the sink. The hydrochloride salt is water-soluble, posing a risk to aquatic life if released.
- Segregation:
 - High Concentration (Stocks): Collect DMSO stocks in a dedicated "Halogenated/Non-Halogenated Solvent" carboy.
 - Low Concentration (Media): Collect treated cell media in a separate aqueous waste carboy. Add 10% Bleach (Sodium Hypochlorite) to the carboy only if your facility's EHS protocol permits chemical deactivation prior to pickup. Otherwise, seal as "Aqueous Hazardous Waste."

C. Empty Vial Disposal (The "RCRA Empty" Rule)

- P-List Equivalent Handling: Although not P-listed, treat stock vials as "acutely hazardous."
- Triple Rinse: If the vial held the pure compound, triple rinse it with a solvent capable of dissolving the residue (DMSO or Methanol).
- Rinsate Disposal: Pour the rinsate into the Liquid Solvent Waste container.
- Vial Disposal: Deface the label and discard the rinsed vial into the Glass/Sharps container.

Decontamination & Spill Response

Because GSK2793660 is an irreversible inhibitor with an electrophilic warhead, oxidative destruction is the most effective decontamination method.

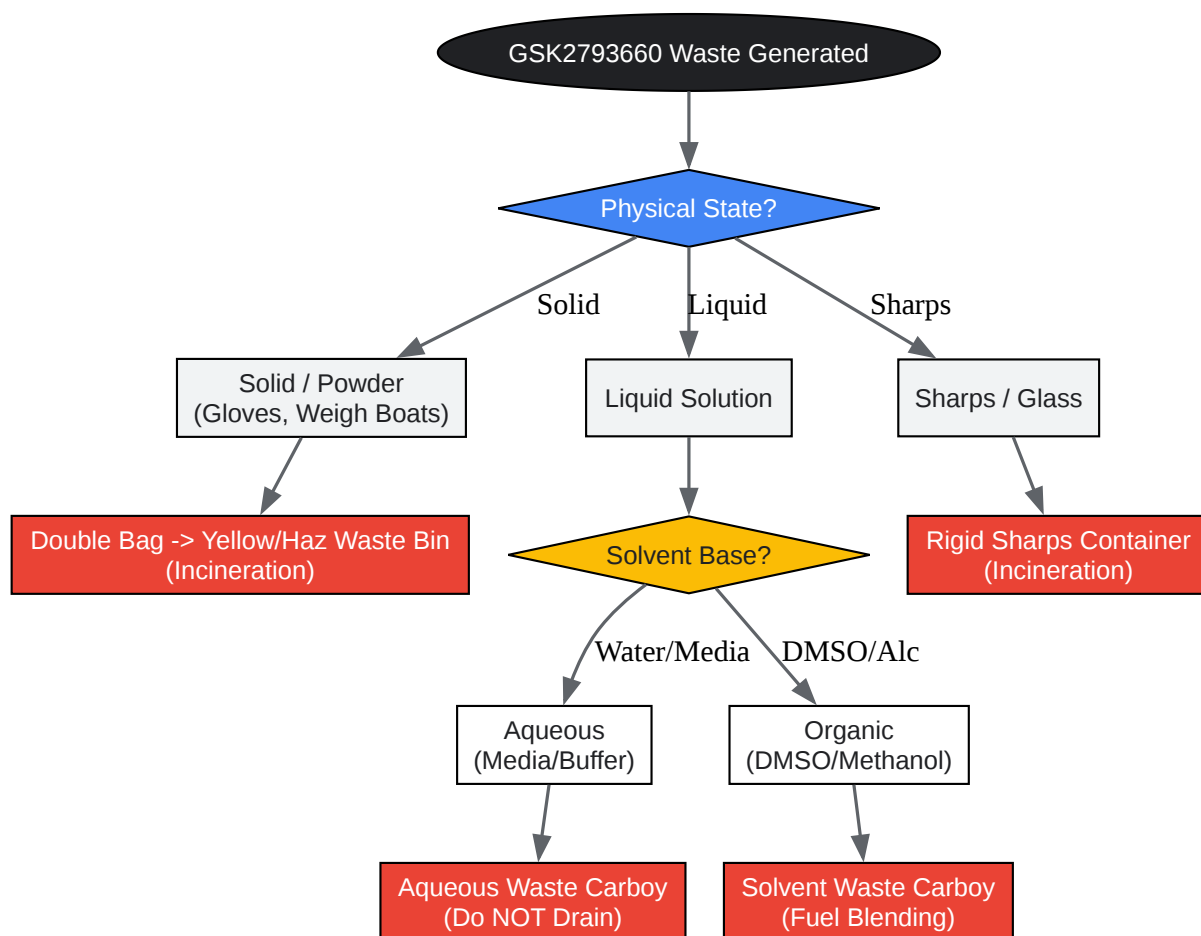
Deactivation Solution: 10% Sodium Hypochlorite (Bleach) or a commercial oxidizer (e.g., Virkon-S).

Protocol:

- Isolate: Evacuate the immediate area. Post "Do Not Enter" signage.
- PPE: Wear double nitrile gloves, Tyvek sleeves/lab coat, and safety goggles. If the spill is powder outside a hood, use N95 respiratory protection.
- Contain: Cover the spill with absorbent pads.
- Inactivate: Gently pour 10% Bleach over the pads, working from the outside in. Allow 15 minutes contact time to oxidize the inhibitor warhead.
- Clean: Collect pads into a hazardous waste bag. Wipe the surface twice with water to remove bleach residue (preventing corrosion).

Visualized Decision Logic

The following diagram illustrates the decision matrix for segregating GSK2793660 waste streams to ensure compliance and safety.



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Caption: Operational logic for segregating GSK2793660 waste streams. Red nodes indicate the final regulated disposal path.

References

- Miller, B. E., et al. (2017). Epithelial desquamation observed in a Phase I study of an oral cathepsin C inhibitor (GSK2793660).[1] British Journal of Clinical Pharmacology, 83(12), 2813–2820. [Link](#)

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Sources

- 1. Epithelial desquamation observed in a phase I study of an oral cathepsin C inhibitor (GSK2793660) - PubMed [pubmed.ncbi.nlm.nih.gov]
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